

In-Depth Technical Guide: Synthesis and Manufacturing of Basic Red 15

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Compound of Interest

Compound Name: **Red 15**

Cat. No.: **B1170414**

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Abstract

This technical guide provides a comprehensive overview of the synthesis and manufacturing methods for the cationic methine dye, **Basic Red 15** (C.I. 48016; CAS No. 12217-49-5). The primary synthesis route involves the condensation of 5-Chloro-1,3,3-trimethyl-2-methyleneindoline with 3-(Ethyl(4-formyl-3-methylphenyl)amino)propanenitrile. This document outlines the synthetic pathways for the key precursors, provides a detailed, albeit generalized, experimental protocol for the final dye synthesis, and presents the available quantitative and characterization data. The guide aims to serve as a valuable resource for professionals in research and development.

Introduction

Basic **Red 15** is a cationic dye belonging to the methine class, characterized by its vibrant red hue.^[1] It finds applications in the dyeing of acrylic fibers, paper, and inks.^[2] The synthesis of this dye is predicated on the reaction between an electron-rich heterocyclic base and an aromatic aldehyde, a common strategy for the production of methine dyes. Understanding the synthesis of Basic **Red 15** and its precursors is crucial for process optimization, impurity profiling, and the development of novel analogues.

Chemical Structure and Properties

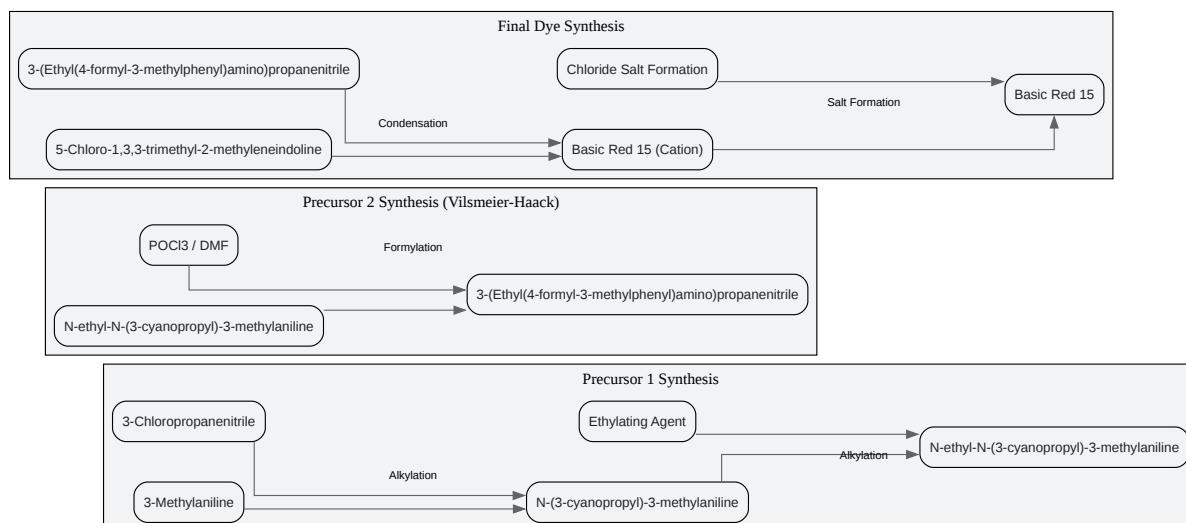
There is some discrepancy in the reported molecular formula for **Basic Red 15** in various databases. However, based on the well-established synthetic precursors, the definitive molecular formula is C₂₅H₂₉ClN₃⁺ (as the cation), with the final product being a chloride salt.

Table 1: Physicochemical Properties of **Basic Red 15**

Property	Value	Reference
CAS Number	12217-49-5	[1]
C.I. Name	Basic Red 15 (48016)	
Molecular Formula	C ₂₅ H ₂₉ Cl ₂ N ₃	[1]
Molecular Weight	442.42 g/mol	[1]
Appearance	Red Powder	[2]
Class	Methine Dye	[1]

Synthetic Pathways

The manufacturing of **Basic Red 15** is a multi-step process involving the synthesis of two key intermediates followed by their condensation and salt formation.



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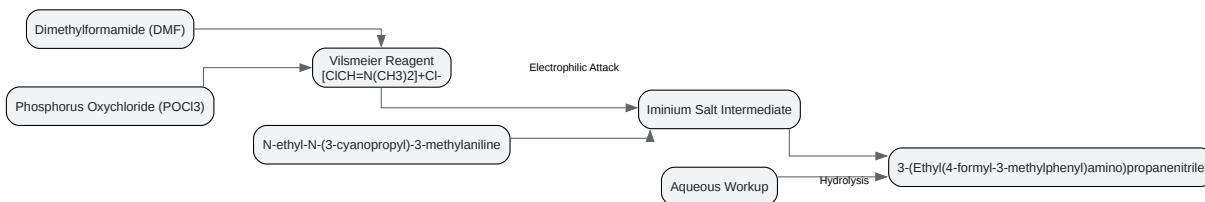
Caption: Overall synthetic workflow for **Basic Red 15**.

Synthesis of Precursor 1: 3-(Ethyl(4-formyl-3-methylphenyl)amino)propanenitrile

This key aldehyde intermediate is synthesized in a two-step process starting from 3-methylaniline.

The synthesis of this precursor involves the cyanoethylation of 3-methylaniline followed by ethylation. A plausible route is the reaction of 3-methylaniline with 3-chloropropanenitrile to form N-(3-cyanopropyl)-3-methylaniline, which is then ethylated using an appropriate ethylating agent (e.g., ethyl iodide or diethyl sulfate).

The formyl group is introduced onto the aromatic ring of N-ethyl-N-(3-cyanopropyl)-3-methylaniline via the Vilsmeier-Haack reaction.^{[3][4][5][6]} This reaction utilizes a Vilsmeier reagent, typically generated *in situ* from phosphorus oxychloride (POCl₃) and dimethylformamide (DMF).^{[7][8]} The electron-donating amino group directs the formylation to the para position.



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Caption: Vilsmeier-Haack formylation pathway.

Synthesis of Precursor 2: 5-Chloro-1,3,3-trimethyl-2-methyleneindoline

This Fischer's base derivative is a common precursor in dye synthesis. Its synthesis typically starts from p-chloroaniline and involves a Fischer indole synthesis with methyl isopropyl ketone, followed by methylation.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of Basic **Red 15** is not readily available in the public domain, a general procedure can be outlined based on known condensation reactions for methine dyes.

General Protocol for the Synthesis of Basic Red 15

This protocol is a representative procedure and may require optimization.

Reaction:

- In a reaction vessel equipped with a stirrer, thermometer, and reflux condenser, dissolve equimolar amounts of 5-Chloro-1,3,3-trimethyl-2-methyleneindoline and 3-(Ethyl(4-formyl-3-methylphenyl)amino)propanenitrile in a suitable solvent such as n-butyl acetate or dichloromethane.[9]
- Add a catalytic amount (1-3 wt%) of a Lewis acid, such as aluminum chloride (AlCl_3) or zinc chloride (ZnCl_2), to the reaction mixture.[9]
- Heat the mixture to a temperature between 60-80°C and maintain with stirring for 4-6 hours, monitoring the reaction progress by a suitable method (e.g., TLC).[9]
- Upon completion of the condensation reaction, the intermediate dye cation is formed.
- To obtain the final product as the chloride salt, the reaction mixture is treated with a source of chloride ions, if necessary, and the product is precipitated.

Purification:

- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, or by column chromatography to achieve a purity of >95%. [9]

Table 2: General Reaction Parameters for Basic **Red 15** Synthesis

Parameter	Condition	Purpose	Reference
Temperature	60–80°C	Accelerate condensation kinetics	[9]
Solvent	n-Butyl acetate or dichloromethane	Enhance solubility of intermediates	[9]
Catalyst	AlCl ₃ or ZnCl ₂ (1–3 wt%)	Facilitate electrophilic substitution	[9]
Reaction Time	4–6 hours	Ensure complete conversion	[9]

Characterization Data

Detailed analytical data for **Basic Red 15** is scarce. However, some expected characterization results can be inferred.

Table 3: Expected Analytical Data for **Basic Red 15**

Technique	Expected Results	Reference
UV-Vis Spectroscopy	λ_{max} in the range of 500–600 nm	[9]
¹ H NMR Spectroscopy	Signals corresponding to methyleneindoline protons (δ 2.1–2.3 ppm) and aromatic protons (δ 6.8–7.5 ppm)	[9]
Mass Spectrometry	A molecular ion peak corresponding to the cationic part of the molecule (C ₂₅ H ₂₉ CIN ₃ ⁺).	

Conclusion

The synthesis of **Basic Red 15** is a well-established process in industrial dye chemistry, relying on the condensation of a Fischer's base derivative with a substituted benzaldehyde. While the overall synthetic strategy is clear, there is a need for more detailed and publicly available experimental protocols and comprehensive characterization data to support research and development activities. The conflicting information regarding the molecular structure in some databases highlights the importance of relying on synthetic pathways and precursor information for structural confirmation. This guide provides a foundational understanding of the synthesis and manufacturing of **Basic Red 15**, which can be built upon with further empirical studies.

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References

- 1. worlddyeviariety.com [worlddyeviariety.com]
- 2. Basic Red | C27H29ClN2O3 | CID 90471804 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. VILSMEIER REAGENT: Vilsmeier-Haack formylation reaction – My chemistry blog [mychemblog.com]
- 4. ijpcbs.com [ijpcbs.com]
- 5. Vilsmeier–Haack reaction - Wikipedia [en.wikipedia.org]
- 6. Vilsmeier-Haack Reaction [organic-chemistry.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. youtube.com [youtube.com]
- 9. C.I. Basic Red 15|CAS 12217-49-1|Research Grade [benchchem.com]
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